

# Glyceryl Tristearate: A Comprehensive Technical Overview

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## Compound of Interest

Compound Name: *Tristearin*

Cat. No.: *B179404*

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This technical guide provides an in-depth analysis of the physicochemical properties of glyceryl tristearate, with a primary focus on its molecular weight and chemical formula. This document serves as a critical resource, offering detailed experimental protocols and structured data to support research and development activities in pharmaceuticals and material science.

## Core Physicochemical Data

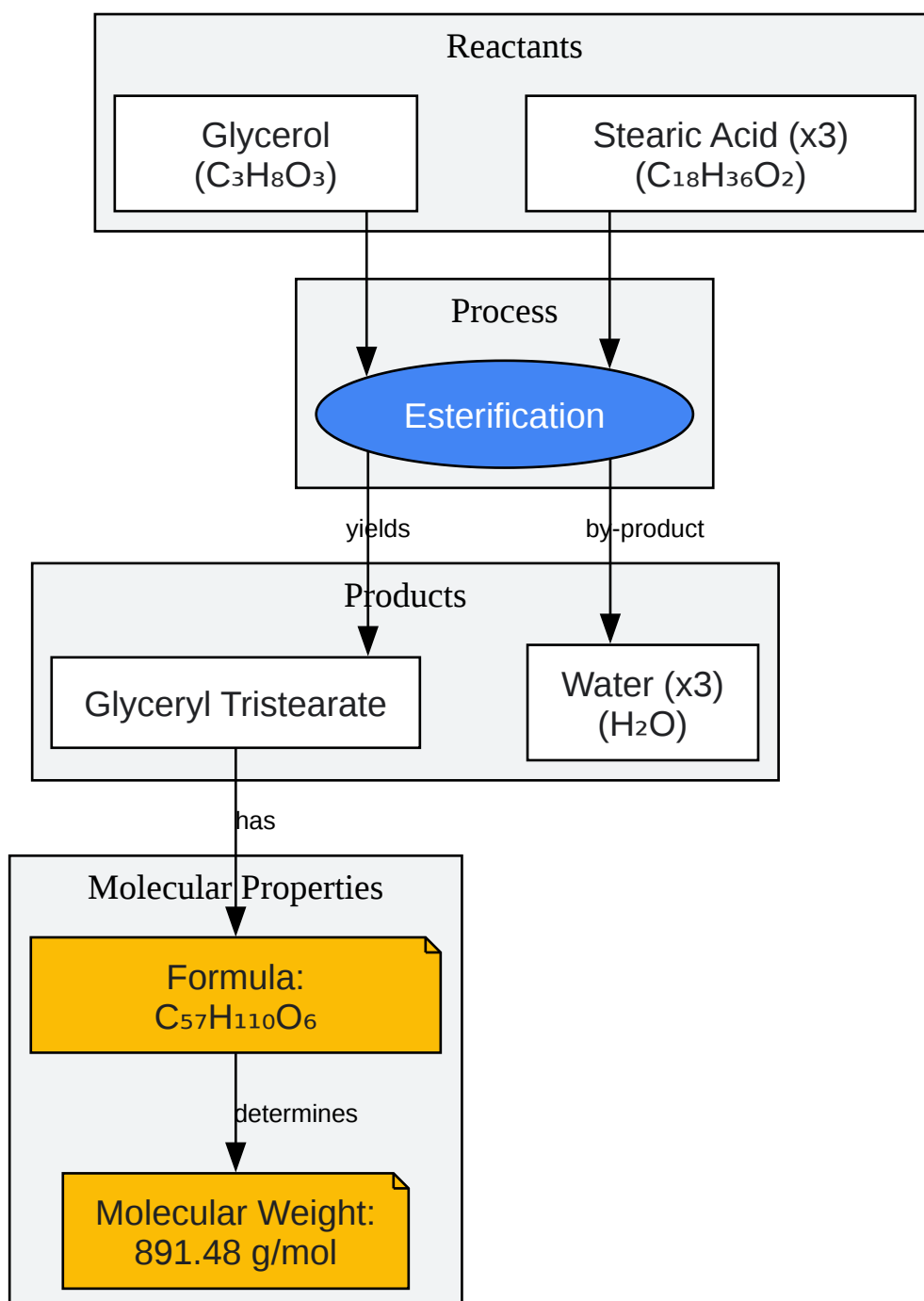
Glyceryl tristearate, also known as **tristearin**, is a triglyceride formed from the esterification of glycerol with three units of stearic acid.<sup>[1]</sup> It is a common constituent of animal and vegetable fats and sees wide application in the food, cosmetic, and pharmaceutical industries as a formulation aid, lubricant, and release agent.<sup>[2]</sup>

The fundamental properties of glyceryl tristearate are summarized in the table below.

Property	Value	Source
Molecular Formula	C <sub>57</sub> H <sub>110</sub> O <sub>6</sub>	[1][3][4][5][6][7]
Molecular Weight	891.48 g/mol	[1][3][4][5][6][7]
CAS Number	555-43-1	[1][3][4][6][7]
Appearance	White, microfine crystalline powder	[2][3][7]
Melting Point	72-75 °C (β-form)	[3][7]
Boiling Point	260 °C	[3][7]

## Logical Pathway: From Synthesis to Molecular Identity

The following diagram illustrates the logical relationship between the synthesis of glyceryl tristearate from its precursors and the resulting molecular formula and weight.



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